

Technical Guide: 2-Fluoro-6-methoxybenzyl alcohol (CAS No. 253668-46-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-6-methoxybenzyl alcohol

Cat. No.: B1333659

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Fluoro-6-methoxybenzyl alcohol**, a key intermediate in the synthesis of advanced pharmaceutical compounds.

Chemical Identity and Properties

2-Fluoro-6-methoxybenzyl alcohol is a substituted aromatic alcohol. Its unique substitution pattern, featuring both a fluorine atom and a methoxy group ortho to the hydroxymethyl group, makes it a valuable building block in medicinal chemistry. The fluorine atom can enhance metabolic stability and binding affinity, while the methoxy group influences electronic properties and conformation.

CAS Number: 253668-46-1^[1]

Synonyms: (2-Fluoro-6-methoxyphenyl)methanol, 3-Fluoro-2-(hydroxymethyl)anisole^[2]

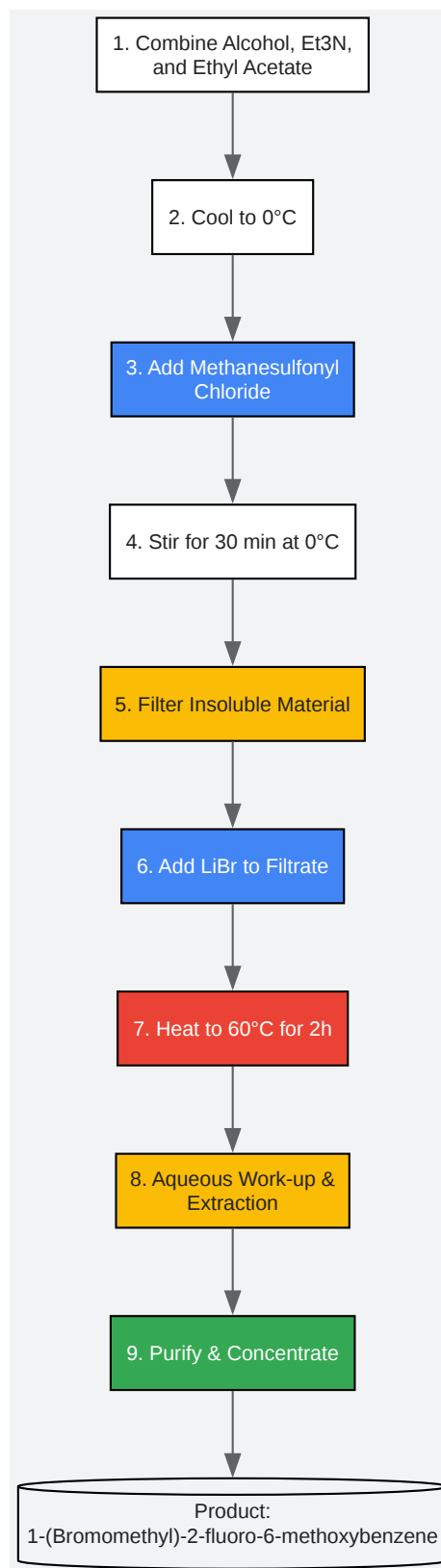
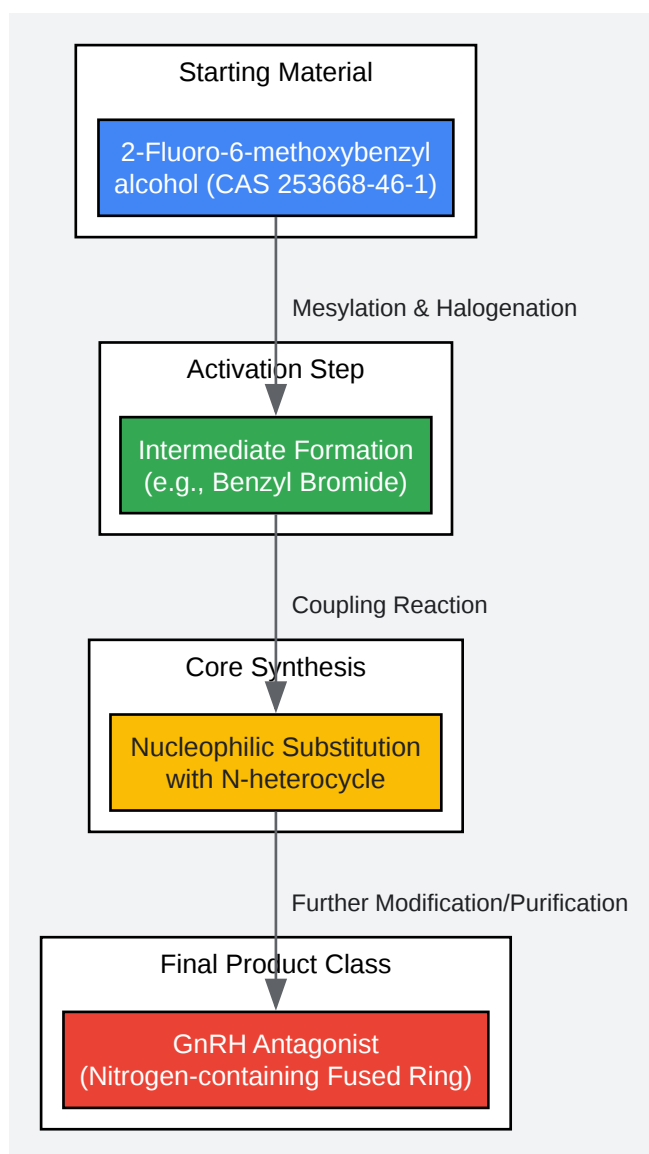
The quantitative properties of this compound are summarized in the table below.

Property	Value	Source
CAS Number	253668-46-1	[1]
Molecular Formula	C ₈ H ₉ FO ₂	[1]
Molecular Weight	156.15 g/mol	[2]
Physical Form	White Solid	[2]
Purity	≥95%	[2]

Role in Drug Development: A GnRH Antagonist Intermediate

2-Fluoro-6-methoxybenzyl alcohol serves as a crucial intermediate in the synthesis of nitrogen-containing fused ring derivatives. These derivatives have been developed as antagonists for the Gonadotropin Releasing Hormone (GnRH) receptor.[\[3\]](#) GnRH antagonists are vital in the treatment of sex hormone-dependent diseases such as endometriosis, benign prostatic hypertrophy, and certain cancers.[\[3\]](#)

The logical workflow for utilizing this alcohol in a synthetic chemistry context involves its conversion to a more reactive intermediate, such as a benzyl bromide, which can then be used in subsequent coupling reactions to build the final drug molecule.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Voxelotor synthesis - chemicalbook [chemicalbook.com]
- 2. newdrugapprovals.org [newdrugapprovals.org]
- 3. data.epo.org [data.epo.org]
- To cite this document: BenchChem. [Technical Guide: 2-Fluoro-6-methoxybenzyl alcohol (CAS No. 253668-46-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333659#2-fluoro-6-methoxybenzyl-alcohol-cas-number-lookup]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

